

Technical Guide: Safety, Handling, and Stability of 2-Cyano-4,4-difluorocyclohexanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyano-4,4-difluorocyclohexanone

CAS No.: 1309602-28-5

Cat. No.: B1456075

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Executive Summary & Strategic Importance

2-Cyano-4,4-difluorocyclohexanone (CAS: 1309602-28-5) is a specialized fluorinated building block utilized primarily in the synthesis of bioactive pharmaceutical ingredients. Its structural motif combines a gem-difluoro group (enhancing metabolic stability and lipophilicity) with an

-cyano ketone functionality (serving as a versatile electrophile or precursor for heterocycles).

While valuable for late-stage lead optimization, this compound presents significant safety challenges. It is classified as Acute Toxic (Category 3) by oral, dermal, and inhalation routes. This guide synthesizes physicochemical data with rigorous industrial hygiene protocols to ensure safe incorporation into drug discovery workflows.

Physicochemical & Toxicological Profile[1][2]

The following data aggregates specifications from major chemical suppliers (SynQuest, BLD Pharm) and standard safety classifications for functionalized cyclohexanones.

Table 1: Core Technical Specifications

Parameter	Specification
CAS Number	1309602-28-5
IUPAC Name	5,5-difluoro-2-oxocyclohexane-1-carbonitrile
Molecular Formula	
Molecular Weight	159.13 g/mol
Physical State	Solid (Crystalline powder)
Melting Point	73–77 °C
Solubility	Soluble in DMSO, Methanol, DCM; Low water solubility
Storage Condition	2–8 °C (Refrigerated), Inert Atmosphere

Table 2: Hazard Identification (GHS Classification)

Hazard Class	H-Code	Description	Severity
Acute Toxicity (Oral)	H301	Toxic if swallowed.[1]	High
Acute Toxicity (Dermal)	H311	Toxic in contact with skin.[1]	High
Acute Toxicity (Inhalation)	H331	Toxic if inhaled.[1][2]	High
Skin/Eye Irritation	H315, H319	Causes skin/serious eye irritation.[1][2][3]	Moderate
STOT - SE	H335	May cause respiratory irritation.[1][2][3][4]	Moderate

“

Critical Toxicology Note: The combination of H301, H311, and H331 indicates that systemic toxicity can occur rapidly via any route of exposure. The

-cyano ketone moiety is chemically reactive; metabolic processing may release toxic metabolites or inhibit cellular respiration, necessitating handling protocols equivalent to potent APIs (Band 3/4).

Engineering Controls & Personal Protective Equipment (PPE)

To mitigate the risks of a Category 3 Toxin, researchers must employ a "Defense in Depth" strategy. Reliance on PPE alone is insufficient; engineering controls are the primary barrier.

Primary Containment (Engineering)

- Powder Handling: All weighing of the solid must occur within a Certified Chemical Fume Hood or a Powder Containment Enclosure (ST1 balance enclosure).
- Airflow Velocity: Maintain face velocity between 0.3 – 0.5 m/s.
- Static Control: Use an ionizing bar during weighing. Fluorinated powders often carry static charges, leading to "fly-out" and potential inhalation hazards.

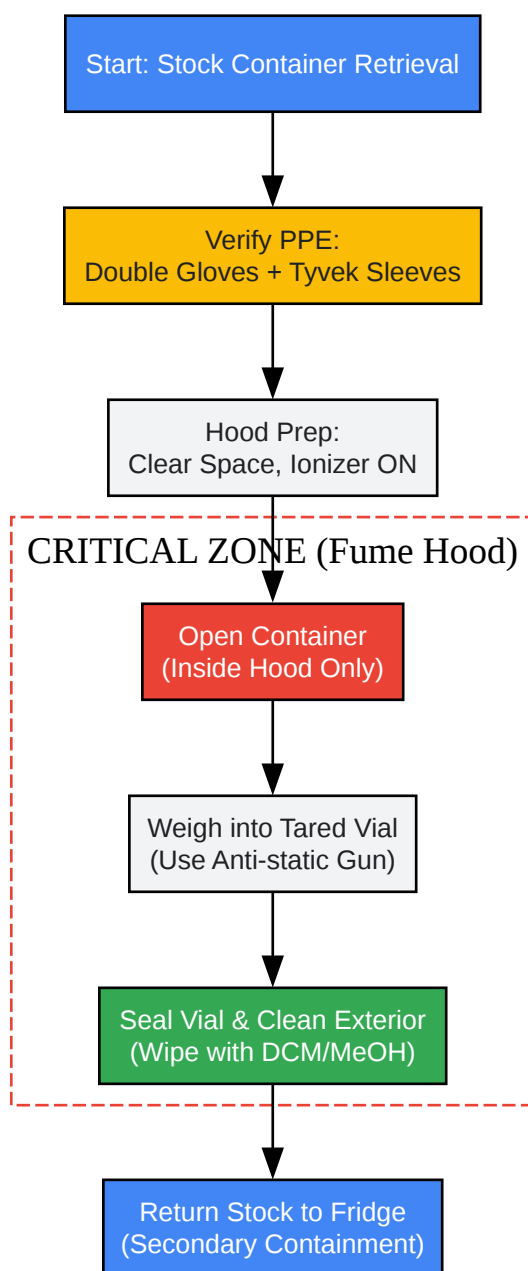
Personal Protective Equipment (PPE) Matrix

Body Part	Recommended Equipment	Rationale
Hands (Primary)	Laminate Film (Silver Shield/Barrier)	Resists permeation of ketones and nitriles >480 mins.
Hands (Secondary)	Nitrile (5-8 mil)	Worn over laminate for dexterity and mechanical protection.
Respiratory	P100/OV Cartridge (if outside hood)	Only for emergency spill cleanup. Routine handling requires no respirator if hood is active.
Body	Tyvek® Lab Coat + Chemical Apron	Prevents dermal absorption (H311) via clothing saturation.
Eyes	Chemical Splash Goggles	Standard safety glasses are insufficient for powders that act as irritants.

Operational Workflows

Safe Weighing & Transfer Protocol

The following diagram illustrates the mandatory workflow to prevent exposure during the most critical phase: transferring the solid from the stock container.



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Figure 1: Safe handling workflow emphasizing containment within the critical zone.

Chemical Stability & Reactivity

- Acidity: The proton at the C2 position (between the ketone and nitrile) is significantly acidic (approx. 9-11).

- Incompatibility:
 - Strong Bases: Will deprotonate the -carbon, potentially leading to polymerization or racemization.
 - Reducing Agents: Borohydrides may reduce the ketone or nitrile.
 - Moisture: Prolonged exposure to humidity may hydrolyze the nitrile to an amide/acid, releasing ammonia.
- Best Practice: Store under Argon or Nitrogen. Re-seal containers with Parafilm immediately after use.

Emergency Response Protocols

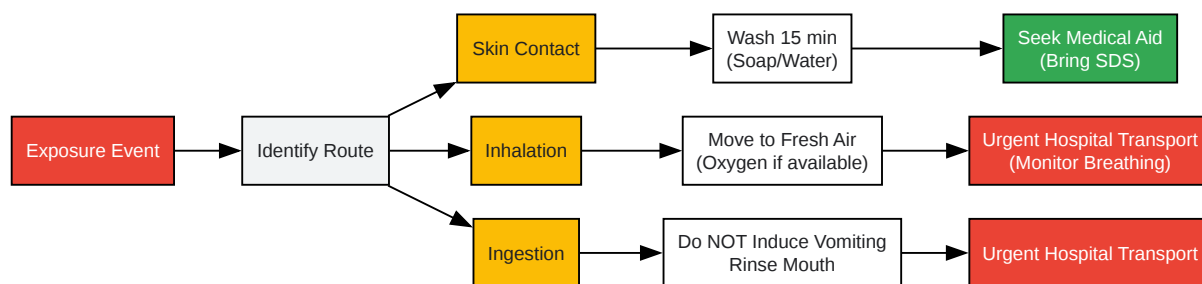
Spill Management (Solid)

Do NOT sweep. Sweeping generates dust, increasing inhalation risk (H331).

- Evacuate: Clear the immediate area.
- Don PPE: Full Tyvek suit, double gloves, and P100 respirator.
- Cover: Gently cover the spill with a wet paper towel (dampened with water or PEG-400) to prevent dust.
- Scoop: Use a scoop to lift the wet material into a hazardous waste bag.
- Decontaminate: Wash surface with 1N NaOH (to degrade residual nitrile) followed by water.
Note: Ensure good ventilation as this may release trace ammonia.

First Aid Decision Tree

In the event of exposure, rapid action is required due to the "Toxic" classification.



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Figure 2: Triage logic for exposure events.[3] Note that inhalation and ingestion require immediate emergency transport.

Waste Disposal & Environmental Compliance

This compound contains fluorine and a nitrile group, requiring specific disposal streams.

- Stream: High-BTU Incineration with Flue Gas Scrubbing.
- Rationale: Incineration ensures destruction of the organic framework. Scrubbers are required to capture Hydrogen Fluoride (HF) and Nitrogen Oxides (NO_x) generated during combustion.
- Prohibition: Do NOT dispose of down the drain. It is toxic to aquatic life (H411 inferred from class data).[3]

References

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- To cite this document: BenchChem. [Technical Guide: Safety, Handling, and Stability of 2-Cyano-4,4-difluorocyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1456075/docs#technical-guide-safety-handling-and-stability-of-2-cyano-4-4-difluorocyclohexanone>]

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